

CAS number and molecular weight of Ethylone-d5

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Compound of Interest

Compound Name: Ethylone-d5

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An In-Depth Technical Guide to Ethylone-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Ethylone-d5**, a deuterated analog of the synthetic cathinone, ethylone. It is primarily intended for use as an internal standard in analytical and forensic toxicology applications. This document outlines its chemical properties, provides detailed experimental protocols for its synthesis and use in quantitative analysis, and presents this information in a clear, structured format for ease of use by professionals in the field.

Core Data Presentation

The quantitative data for **Ethylone-d5** is summarized in the table below. This information is critical for laboratory use, particularly in the preparation of standards and the interpretation of analytical results.

Parameter	Value (Free Base)	Value (Hydrochloride Salt)	Citation
CAS Number	1246820-59-6	Not Available	[1][2]
Molecular Formula	C ₁₂ H ₁₀ D ₅ NO ₃	C ₁₂ H ₁₀ D ₅ NO ₃ · HCl	[1]
Molecular Weight	226.28 g/mol	262.74 g/mol	[2]
Appearance	Yellow Oil	-	[3]
Storage Temperature	-20°C	-20°C	[3]
Application	Internal standard for GC/MS and LC/MS	Internal standard for GC/MS and LC/MS	[4]

Experimental Protocols

This section details the methodologies for the synthesis of **Ethylone-d5** and its application in a validated analytical protocol for the quantification of ethylone in biological matrices.

The synthesis of **Ethylone-d5** hydrochloride can be adapted from the established synthesis of its non-deuterated analog, ethylone hydrochloride. The key modification is the use of deuterated ethylamine.

Starting Materials:

- 3',4'-Methylenedioxy- α -bromopropiophenone
- Ethylamine-d5
- Tetrahydrofuran (THF)
- Methanolic hydrogen chloride (HCl)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 3',4'-Methylenedioxy- α -bromopropiophenone in anhydrous THF.

- **Amine Addition:** Slowly add a solution of Ethylamine-d5 in THF to the reaction mixture. The reaction is typically stirred at room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, the reaction mixture is filtered to remove any precipitate. The filtrate is then concentrated under reduced pressure to yield the crude **Ethylone-d5** free base.
- **Salt Formation:** The crude product is dissolved in a minimal amount of methanol. Methanolic HCl is then added dropwise until the solution becomes acidic, leading to the precipitation of **Ethylone-d5** hydrochloride.
- **Crystallization and Purification:** The precipitate is collected by filtration, washed with a cold non-polar solvent (e.g., diethyl ether), and can be further purified by recrystallization from a suitable solvent system to yield the final product.

This synthetic pathway is based on the common synthesis route for cathinone analogs and the described synthesis of ethylone hydrochloride polymorphs[5].

This protocol describes a validated method for the determination of ethylone in oral fluid samples using **Ethylone-d5** as an internal standard.

Materials and Reagents:

- Oral fluid samples
- **Ethylone-d5** internal standard solution (e.g., 2000 ng/mL in methanol)
- Methanol, acetonitrile, formic acid (LC-MS grade)
- Deionized water
- Solid-phase extraction (SPE) cartridges (e.g., μ -elution MCX)

Instrumentation:

- Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

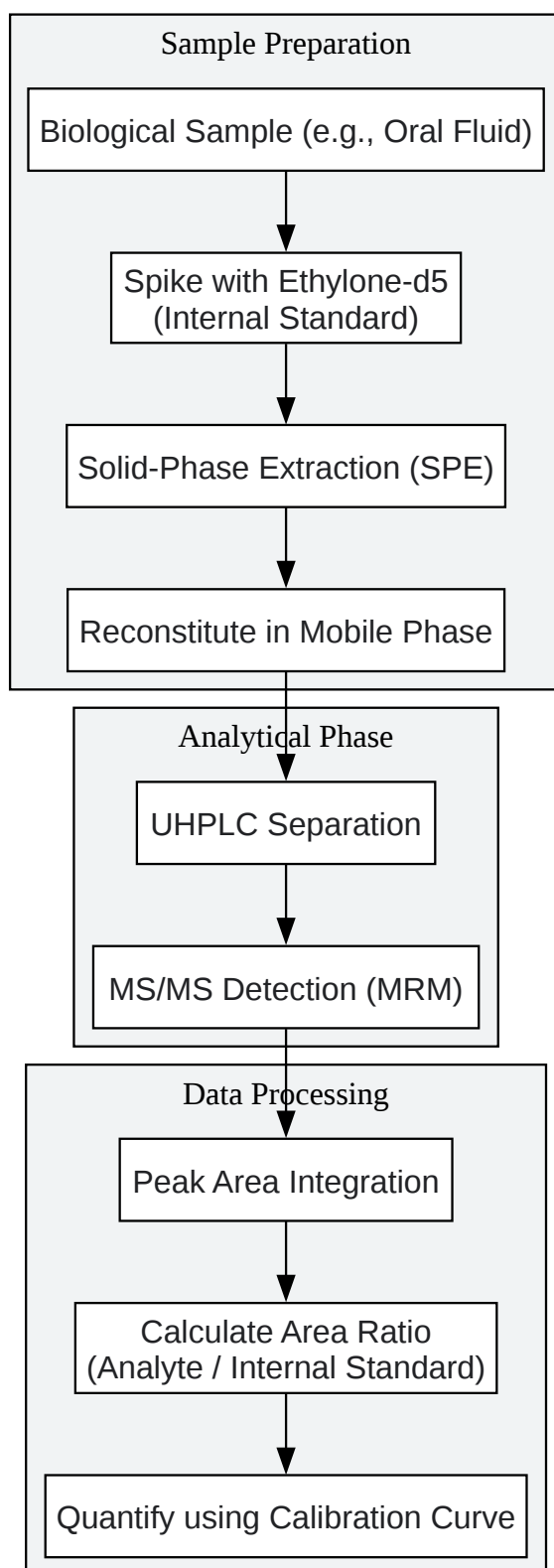
- Sample Preparation:
 - To 500 μL of oral fluid, add a known amount of the **Ethylone-d5** internal standard solution.
 - Vortex the sample to ensure thorough mixing.
- Solid-Phase Extraction (SPE):
 - Condition the SPE cartridge according to the manufacturer's instructions.
 - Load the prepared oral fluid sample onto the cartridge.
 - Wash the cartridge to remove interferences.
 - Elute the analyte and the internal standard from the cartridge using an appropriate elution solvent.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in the mobile phase.
- UHPLC-MS/MS Analysis:
 - Chromatographic Conditions:
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
 - Flow Rate: A typical flow rate for UHPLC.
 - Injection Volume: 7.0 μL [6].

- Mass Spectrometric Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Monitoring Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Ethylone: Monitor for the precursor ion and at least two product ions (e.g., m/z 222.10 → 174.25 and 204.15)[7].
 - **Ethylone-d5**: Monitor for the precursor ion and a corresponding product ion (e.g., m/z 227.20 → 179.15)[7].
- Quantification:
 - A calibration curve is constructed by plotting the ratio of the peak area of the ethylone quantifier ion to the peak area of the **Ethylone-d5** internal standard against the concentration of the calibration standards.
 - The concentration of ethylone in the unknown samples is then determined from this calibration curve.

This analytical method is adapted from a published procedure for the quantitative measurement of synthetic cathinones in oral fluid[6].

Mandatory Visualizations

The following diagram illustrates the general workflow for the use of **Ethylone-d5** as an internal standard in a quantitative analytical setting.



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Caption: Workflow for Quantitative Analysis using **Ethylone-d5** as an Internal Standard.

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